Navigating the Post-Quantum Transition: A Troubleshooting Guide for Reproducible PQCA Experiments

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*PQCA*
CAS No.:	*1144504-35-7*
Cat. No.:	*B15618415*

Get Quote

Welcome to the technical support center for Post-Quantum Cryptography Algorithm (**PQCA**) experimentation. This resource is designed for researchers, scientists, and drug development professionals who are navigating the complexities of implementing and evaluating **PQCA**s. Here, you will find troubleshooting guides and frequently asked questions (FAQs) to address common challenges and ensure the reproducibility of your experimental results.

Frequently Asked Questions (FAQs)

Q1: Why are my **PQCA** performance results not matching published benchmarks?

A1: Discrepancies in performance benchmarks can arise from several factors. Ensure you are considering the following:

- Hardware and Software Environment: Performance is highly dependent on the underlying CPU architecture, memory, and operating system.[1][2][3] Published benchmarks are often conducted on specific platforms, and variations will lead to different results.[1]

© 2026 BenchChem. All rights reserved.

- Compiler and Library Versions: The specific compiler used and its optimization flags can significantly impact performance. Similarly, different versions of cryptographic libraries (e.g., Open Quantum Safe (OQS), OpenSSL) may have different levels of optimization for various algorithms.[4]

- Benchmarking Methodology: Inconsistent methodologies, such as how clock cycles are measured or the number of iterations used to average results, can lead to variations.[2]

- Side-Channel Countermeasures: Implementations with countermeasures against side-channel attacks may exhibit performance overhead compared to unprotected implementations.[5][6]

Q2: I'm observing significant performance overhead when integrating **PQCA**s into my existing protocols (e.g., TLS). What are the common causes?

A2: Integrating **PQCA**s can introduce performance bottlenecks. Common causes include:

- Larger Key and Signature Sizes: Most PQC algorithms have larger key and signature sizes compared to their classical counterparts.[6][7] This increases the amount of data that needs to be transmitted during handshakes, leading to higher latency.[8]

- Increased Computational Cost: Some PQC operations are more computationally intensive than classical algorithms, which can increase processing time on both the client and server sides.[8][9]

- Hybrid Mode Implementation: When running in a hybrid mode (combining a classical and a post-quantum algorithm), the overhead of performing two sets of cryptographic operations can be substantial.[1]

- Library and Protocol Inefficiencies: The integration of PQC cipher suites into existing libraries and protocols is still evolving. Inefficiencies in how these new algorithms are handled can contribute to performance degradation.[5]

Q3: How do I choose the right **PQCA** for my application?

A3: The selection of a suitable **PQCA** depends on the specific requirements of your application. Consider the following trade-offs:[10]

© 2026 BenchChem. All rights reserved.

- Security Level: Ensure the chosen algorithm meets the required NIST security level for your application.[2]
- Performance: Evaluate the key generation, encryption/encapsulation, and decryption/decapsulation speeds to ensure they meet your latency requirements.[10]
- Key and Signature Size: For bandwidth-constrained environments like IoT, algorithms with smaller key and signature sizes are preferable.[11][12]
- Implementation Complexity: Some algorithms, like Falcon, can be more complex to implement securely due to factors like floating-point arithmetic.[12][13]

Troubleshooting Common Experimental Issues

Problem: Inconsistent key generation times for the same algorithm.

- Possible Cause: Insufficient entropy or a poorly seeded random number generator (RNG). PQC key generation relies on high-quality randomness.[14]
- Solution: Ensure your system has a reliable source of entropy. For reproducible testing, use a deterministic seeded RNG, but for production, a cryptographically secure random number generator is essential.

Problem: High memory usage leading to crashes on resource-constrained devices.

- Possible Cause: Some PQC algorithms have a significant memory footprint, especially during key generation and signing operations.[2][11]
- Solution:
  - Choose an algorithm known for its lower memory requirements, such as those specifically designed for constrained environments.
  - Optimize your implementation to reduce memory allocation.
  - Refer to benchmarks specifically conducted on similar hardware platforms to set realistic expectations.[3][11]

© 2026 BenchChem. All rights reserved.

Problem: Slower than expected performance on a specific hardware platform.

- Possible Cause: The PQC library you are using may not be optimized for your target architecture. For example, it may not be leveraging available vector instructions (e.g., AVX2). [8]
- Solution:
  - Check the documentation of your cryptographic library for any platform-specific optimization flags or build options.
  - Consider using a library that is known to be well-optimized for your target hardware.
  - If possible, compile the library from source with optimizations enabled for your specific processor.

Quantitative Performance Data

The following tables summarize the performance of selected NIST PQC finalists. These values are indicative and can vary based on the experimental setup.

Table 1: Performance of Key Encapsulation Mechanisms (KEMs)

Algorithm	Security Level	Public Key Size (Bytes)	Ciphertext Size (Bytes)	Key Generation (ms)	Encapsulation (ms)	Decapsulation (ms)
CRYSTALS-Kyber512	1	800	768	~0.05	~0.06	~0.06
CRYSTALS-Kyber768	3	1184	1088	~0.08	~0.09	~0.09
CRYSTALS-Kyber1024	5	1568	1568	~0.12	~0.14	~0.13

© 2026 BenchChem. All rights reserved.

Data is aggregated from various benchmarks and should be used for comparative purposes.[2][10]

Table 2: Performance of Digital Signature Algorithms

Algorithm	Security Level	Public Key Size (Bytes)	Signature Size (Bytes)	Key Generation (ms)	Signing (ms)	Verification (ms)
CRYSTALS-Dilithium2	2	1312	2420	~0.10	~0.20	~0.05
CRYSTALS-Dilithium3	3	1952	3293	~0.18	~0.35	~0.08
CRYSTALS-Dilithium5	5	2592	4595	~0.28	~0.50	~0.12
Falcon-512	1	897	666	~1.50	~0.80	~0.03
Falcon-1024	5	1793	1280	~3.50	~1.80	~0.06

Data is aggregated from various benchmarks and should be used for comparative purposes.[2][12][15]

Experimental Protocols

To ensure the reproducibility of your **PQCA** experiments, follow these detailed methodologies.

Protocol 1: Benchmarking PQC Algorithm Performance

Objective: To accurately measure the computational performance of a **PQCA** implementation.

Materials:

- A dedicated machine for benchmarking to minimize interference from other processes.

© 2026 BenchChem. All rights reserved.

- A high-precision timer (e.g., clock_gettime with CLOCK_MONOTONIC_RAW).[2]
- A selected **PQCA** implementation from a reputable library (e.g., OQS).
- A benchmarking framework (e.g., PQC-LEO) or a custom script to automate the process.[4]

Methodology:

- Environment Setup:
  - Document the hardware specifications (CPU model, RAM, cache sizes).
  - Document the software environment (OS, kernel version, compiler version, library versions).
- Algorithm Selection:
  - Choose the specific **PQCA** and security level to be benchmarked.
- Benchmarking Operations:
  - For KEMs, measure the execution time of:
    - Key Generation
    - Encapsulation
    - Decapsulation
  - For digital signature schemes, measure the execution time of:
    - Key Generation
    - Signing
    - Verification
- Measurement:

© 2026 BenchChem. All rights reserved.

- Perform a warm-up run to cache necessary data and code.
- Execute each cryptographic operation in a loop for a statistically significant number of iterations (e.g., 1,000 or more).[2]
- Record the execution time for each iteration.

- Data Analysis:
  - Calculate the mean, median, standard deviation, and confidence intervals for the execution times of each operation.
  - Report the results in a structured format, clearly stating the experimental environment.

Protocol 2: Reproducibility Checklist

Before publishing or sharing your results, ensure you can answer "Yes" to the following questions to maximize reproducibility.[16][17][18]

- Code:
  - Is the source code for your experiments publicly available?
  - Are all dependencies, including library versions, clearly specified?
  - Is there a README file with precise instructions on how to compile and run the experiments?
- Data:
  - Is the raw data from your experiments available?
  - Are the scripts used for data analysis also available?
- Environment:
  - Is the computing infrastructure (hardware and software) used for the experiments fully documented?

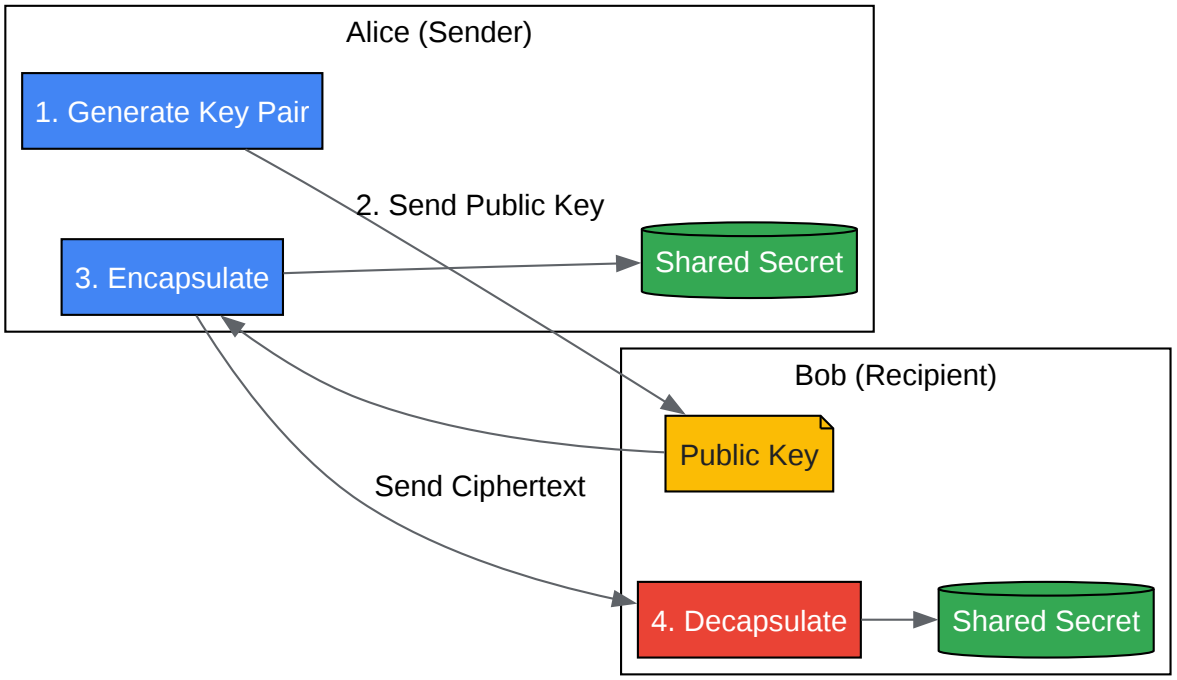
© 2026 BenchChem. All rights reserved.

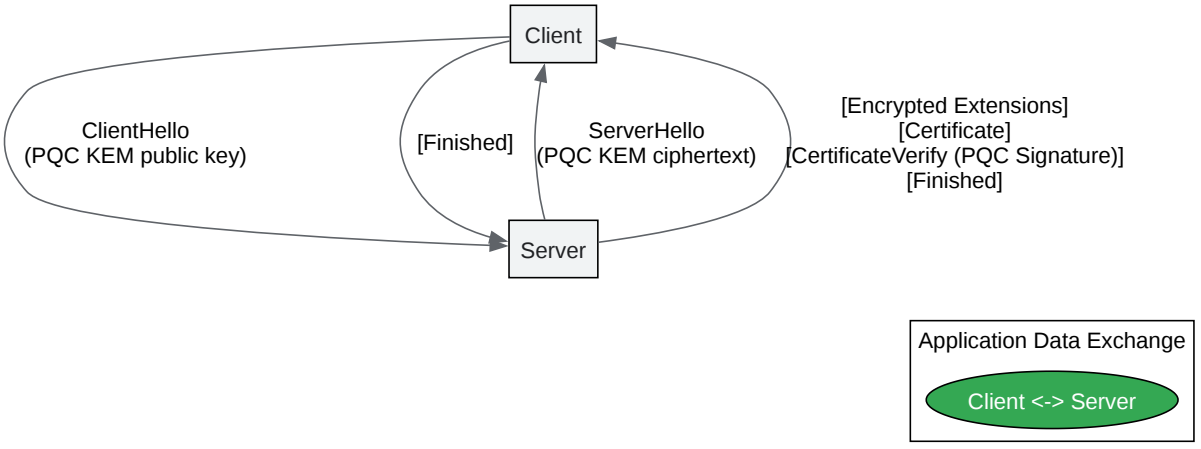
- Methodology:
  - Is the experimental methodology, including the number of runs and statistical methods used, clearly described?
  - Are all algorithm parameters and configurations specified?

Visualizing **PQCA** Processes

The following diagrams illustrate key workflows in **PQCA**.

© 2026 BenchChem. All rights reserved.





Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. researchgate.net [researchgate.net]
- 2. mdpi.com [mdpi.com]
- 3. csrc.nist.gov [csrc.nist.gov]
- 4. GitHub - crt26/PQC-LEO: PQC-LEO is a comprehensive benchmarking and evaluation framework for Post-Quantum Cryptography (PQC), built for researchers. Automates the setup, testing, and analysis of computational and TLS-based PQC performance using the OpenSSL and OQS libaries. [github.com]
- 5. postquantum.com [postquantum.com]
- 6. postquantum.com [postquantum.com]
- 7. What are the most frequently asked questions about PQC? - Utimaco [utimaco.com]
- 8. Performance Analysis and Industry Deployment of Post-Quantum Cryptography Algorithms [arxiv.org]
- 9. aziz707.info [aziz707.info]
- 10. researchgate.net [researchgate.net]
- 11. eprints.whiterose.ac.uk [eprints.whiterose.ac.uk]
- 12. mdpi.com [mdpi.com]
- 13. csrc.nist.gov [csrc.nist.gov]
- 14. pages.nist.gov [pages.nist.gov]
- 15. emerginginvestigators.org [emerginginvestigators.org]
- 16. Reproducibility Checklist [fairerdata.github.io]
- 17. Reproducibility Checklist | Open Reflectometry Standards Organisation [reflectometry.org]
- 18. miccai2021.org [miccai2021.org]

© 2026 BenchChem. All rights reserved.

- To cite this document: BenchChem. [Navigating the Post-Quantum Transition: A Troubleshooting Guide for Reproducible PQCA Experiments]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15618415/docs#navigating-the-post-quantum-transition-a-troubleshooting-guide-for-reproducible-pqca-experiments]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.